

Solubility of Amino-PEG7-amine in aqueous and organic solvents

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Compound of Interest		
Compound Name:	Amino-PEG7-amine	
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Solubility Profile of Amino-PEG7-amine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Amino-PEG7-amine** in aqueous and organic solvents. Due to the limited availability of precise quantitative solubility data for this specific molecule in public literature, this guide synthesizes available qualitative information, presents quantitative data from close structural analogs, and provides a detailed experimental protocol for determining precise solubility values.

Introduction to Amino-PEG7-amine

Amino-PEG7-amine is a homobifunctional polyethylene glycol (PEG) linker. It consists of a seven-unit PEG chain flanked by primary amine groups at both termini. The hydrophilic and flexible PEG spacer enhances the solubility and biocompatibility of molecules to which it is conjugated, making it a valuable tool in bioconjugation, drug delivery, and surface modification.

[1] Understanding its solubility is critical for optimizing reaction conditions, formulation development, and purification processes.

Solubility Data



While specific quantitative solubility data for **Amino-PEG7-amine** is not widely published, its structural characteristics and information from suppliers provide a strong indication of its solubility profile. The presence of the hydrophilic PEG chain suggests good aqueous solubility, while the terminal amine groups can interact with a range of organic solvents.

Qualitative Solubility

Multiple suppliers of **Amino-PEG7-amine** report its solubility in a variety of organic solvents. This information is summarized in the table below.

Solvent	Solubility	Reference
Dichloromethane (DCM)	Soluble	Conju-Probe
Tetrahydrofuran (THF)	Soluble	Conju-Probe
Acetonitrile	Soluble	Conju-Probe
Dimethylformamide (DMF)	Soluble	Conju-Probe
Dimethyl sulfoxide (DMSO)	Soluble	Conju-Probe
Aqueous Media	The hydrophilic PEG spacer increases solubility in aqueous media.	CD Bioparticles

Table 1: Qualitative Solubility of Amino-PEG7-amine

Quantitative Solubility of Structural Analogs

To provide a more quantitative insight, the following table presents solubility data for shorter-chain amino-PEG analogs. This data can serve as a reasonable estimate for the solubility of **Amino-PEG7-amine**, given their structural similarities.

Compound	Solvent	Solubility (mg/mL)
Amino-PEG4-C2-amine	Water	120
Amino-PEG4-C2-amine	DMSO	100
Amino-PEG6-amine	DMSO	100



Table 2: Quantitative Solubility of Amino-PEG Analogs

Experimental Protocol for Solubility Determination

For applications requiring precise solubility values, the isothermal shake-flask method is a reliable and widely accepted technique. The following protocol outlines the steps for determining the solubility of **Amino-PEG7-amine**.

Materials

- Amino-PEG7-amine
- Selected solvents (e.g., water, phosphate-buffered saline, DMSO, DMF, etc.)
- · Glass vials with screw caps
- · Thermostatically controlled shaker
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or ELSD)
- · Volumetric flasks and pipettes

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of Amino-PEG7-amine to several glass vials. The excess solid should be clearly visible.
 - To each vial, add a known volume of the desired solvent.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:



- Place the vials in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
- Agitate the vials for a sufficient period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached. The required time should be determined empirically by taking measurements at different time points until the concentration plateaus.

Phase Separation:

- After equilibration, remove the vials from the shaker and let them stand in a temperaturecontrolled environment for at least 24 hours to allow the excess solid to settle.
- Alternatively, centrifuge the vials at a controlled temperature to expedite the separation of the solid phase.

• Sampling and Dilution:

- Carefully withdraw an aliquot of the clear supernatant using a syringe.
- Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining solid particles.
- Accurately dilute the filtered supernatant with a known volume of the appropriate solvent in a volumetric flask. The dilution factor will depend on the expected solubility and the linear range of the analytical method.

Quantification:

- Analyze the diluted sample using a validated HPLC method to determine the concentration of Amino-PEG7-amine.
- Prepare a calibration curve using standard solutions of Amino-PEG7-amine of known concentrations.
- From the calibration curve, determine the concentration of the amine in the diluted sample.

Calculation:



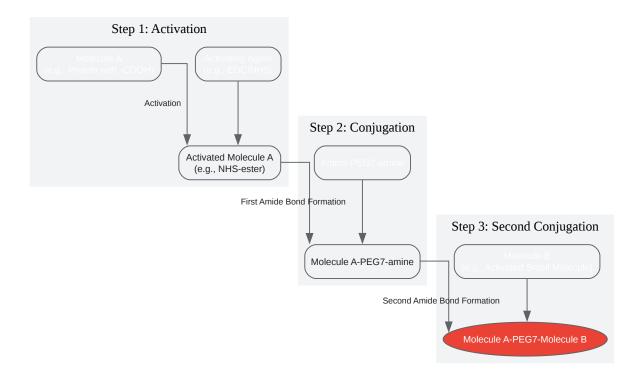
• Calculate the solubility of **Amino-PEG7-amine** in the solvent using the following formula:

Solubility = Concentration of diluted sample × Dilution factor

The solubility is typically expressed in mg/mL or mol/L.

Visualization of Application

Amino-PEG7-amine is frequently used as a homobifunctional linker to conjugate two molecules, such as proteins or a small molecule to a protein. The following diagram illustrates this general workflow.



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Caption: Workflow for bioconjugation using Amino-PEG7-amine.



Safety and Handling

A Safety Data Sheet (SDS) for **Amino-PEG7-amine** indicates that it may be harmful if swallowed, inhaled, or absorbed through the skin, and can cause skin and eye irritation.[1] It is recommended to handle this compound in a well-ventilated area, using personal protective equipment such as gloves and safety glasses. Store in a tightly sealed container in a cool, dry place.[1]

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References

- 1. conju-probe.com [conju-probe.com]
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